

Standard Operating Procedure: Disposal of Xanthene-9-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Xanthene-9-carboxylic acid

Cat. No.: B120262

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Xanthene-9-carboxylic acid**. Adherence to these procedures is critical for ensuring personnel safety, protecting the environment, and maintaining regulatory compliance within research and drug development laboratories.

Immediate Safety and Hazard Assessment

Before handling, it is essential to understand the hazards associated with **Xanthene-9-carboxylic acid**. This chemical is a combustible solid and poses several health risks.

- **Hazard Identification:** **Xanthene-9-carboxylic acid** is classified as a hazardous substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3] Some safety data sheets also indicate it may be harmful if swallowed.[1]
- **Personal Protective Equipment (PPE):** Proper PPE is mandatory to prevent exposure. All personnel handling the chemical for disposal must wear the following:
 - **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber.[4]
 - **Eye Protection:** Safety glasses with side-shields or chemical safety goggles.[4][5]
 - **Body Protection:** A standard laboratory coat.[4]
 - **Respiratory Protection:** If there is a risk of generating dust, a NIOSH-approved N95 dust mask or equivalent respirator is required.[1][6]

Hazard and Regulatory Data

For quick reference, the key hazard classifications and identification numbers for **Xanthene-9-carboxylic acid** are summarized below. Disposal must always be conducted in accordance with federal, state, and local environmental control regulations.^[5]

Data Point	Value	Source
GHS Hazard Statements	H315, H319, H335	^[2] ^[6]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3)	^[1] ^[2] ^[3]
Signal Word	Warning	^[1] ^[6]
CAS Number	82-07-5	^[6]
Storage Class	11 (Combustible Solids)	^[6]
Water Hazard Class (WGK)	WGK 3 (highly hazardous for water)	^[6]

Step-by-Step Disposal Protocol

The primary and required method for the disposal of **Xanthene-9-carboxylic acid** is through a licensed and approved professional waste disposal service.^[4] Do not dispose of this chemical down the drain or in regular trash.^[5]^[7]

Experimental Protocol: Waste Segregation and Collection

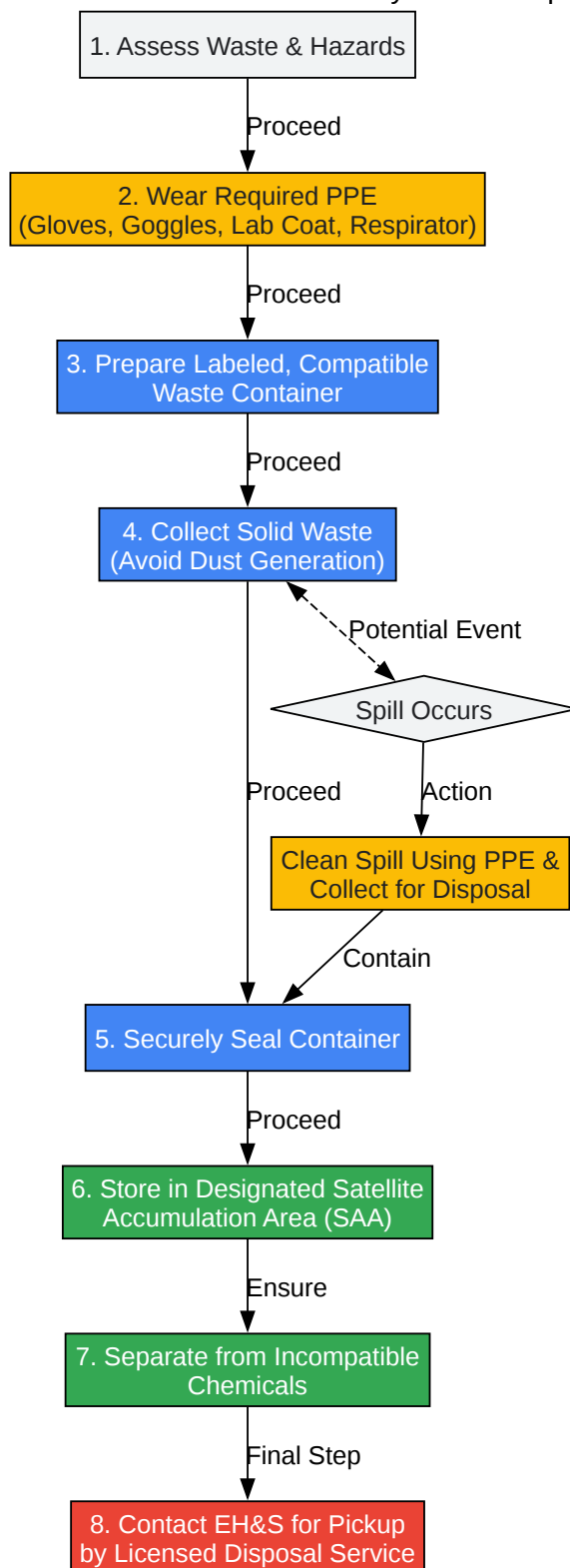
- Designate a Waste Container:
 - Select a container that is chemically compatible with **Xanthene-9-carboxylic acid** and in good condition, with a secure, leak-proof screw cap.^[7]^[8] Plastic containers are often preferred.^[9]
 - The container must be clearly labeled as hazardous waste.

- Label the Container:
 - Affix a hazardous waste label to the container.
 - The label must include the full chemical name: "**Xanthene-9-carboxylic acid**".[\[4\]](#)
 - Include the CAS number: "82-07-5".[\[4\]](#)
 - Clearly mark the relevant hazard warnings (e.g., "Irritant," "Combustible Solid").[\[4\]](#)
- Collect the Waste:
 - Carefully transfer solid **Xanthene-9-carboxylic acid** waste into the designated container.
 - Avoid creating dust during the transfer.[\[5\]](#)
 - For cleaning up spills, sweep up the solid material and place it into the waste container.[\[3\]](#)
[\[4\]](#)
 - Securely close the container lid immediately after adding waste.[\[8\]](#)[\[10\]](#)
- Store the Waste Container:
 - Store the sealed waste container in a designated, secondary containment system within a "Satellite Accumulation Area" (SAA).[\[8\]](#)[\[9\]](#)
 - The storage location must be a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)
 - Ensure the waste is stored separately and away from incompatible materials, such as strong oxidizing agents, strong bases, and amines.[\[1\]](#)[\[8\]](#)
- Arrange for Disposal:
 - Contact your institution's Environmental Health and Safety (EH&S) department or a licensed chemical waste disposal contractor to arrange for pickup.[\[4\]](#)[\[9\]](#)
 - Follow all institutional procedures for waste manifest documentation and pickup scheduling.

Disposal Workflow Visualization

The following diagram illustrates the procedural flow for the proper disposal of **Xanthene-9-carboxylic acid**.

Workflow for Xanthene-9-carboxylic Acid Disposal



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Caption: Logical workflow for the safe disposal of **Xanthene-9-carboxylic acid**.

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- To cite this document: BenchChem. [Standard Operating Procedure: Disposal of Xanthene-9-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120262#xanthene-9-carboxylic-acid-proper-disposal-procedures]

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Phone: (601) 213-4426
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